

molecular weight and formula of 1,7-dichloroheptane

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Compound of Interest

Compound Name: 1,7-Dichloroheptane

Cat. No.: B1582780

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An In-Depth Technical Guide to **1,7-Dichloroheptane**: Properties, Synthesis, and Applications

Introduction

1,7-Dichloroheptane is a bifunctional organochlorine compound belonging to the dichlorohaloalkane class. Its defining feature is a seven-carbon aliphatic chain with chlorine atoms at the terminal positions (1 and 7). This symmetrical structure provides two reactive sites at opposite ends of a flexible hydrocarbon linker, making it a valuable and versatile intermediate in organic synthesis.^[1] Its utility is particularly pronounced in the construction of larger, more complex molecular architectures, serving as a foundational building block in fields ranging from polymer chemistry to pharmaceutical drug discovery.^{[1][2][3]} This guide provides a comprehensive technical overview of its chemical properties, a detailed synthesis protocol, key applications, and essential safety guidelines for researchers and drug development professionals.

Chemical Identity and Properties

Accurate identification and understanding of a compound's physicochemical properties are fundamental to its effective use in a laboratory setting.

Chemical Structure and Identifiers

The structure of **1,7-dichloroheptane** consists of a heptane backbone with two chlorine substituents.

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References

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